

Isoeugenol: A Comprehensive Guide for Fragrance Applications

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Compound of Interest

Compound Name: *Isoeugenol*

Cat. No.: *B3021841*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Isoeugenol, a naturally occurring phenylpropanoid, is a cornerstone fragrance ingredient prized for its warm, spicy, and floral characteristics. Found in essential oils like ylang-ylang, clove, and nutmeg, it imparts a signature sweet, clove-like, and slightly woody aroma reminiscent of carnation.^{[1][2][3][4][5]} This document provides detailed application notes and experimental protocols for the effective and safe use of **isoeugenol** in perfumery and other scented products.

Olfactory Profile and Applications

Isoeugenol possesses a complex and versatile scent profile, making it a valuable component in a wide range of fragrance compositions. Its primary odor characteristics are sweet, spicy (clove-like), and floral (carnation), with woody and balsamic undertones. It is a long-lasting base note that can provide warmth and depth to a fragrance, with a longevity of over 400 hours on a smelling strip.

Typical Applications in Perfumery:

- **Floral Accords:** Essential for creating carnation scents and adds a spicy warmth to rose and other exotic floral bouquets.

- **Oriental and Ambery Fragrances:** Contributes a rich, spicy character that blends well with resins, balsams, and other oriental notes.
- **Woody Compositions:** Its subtle woody facets enhance the overall depth and complexity of woody fragrances.
- **Flavor Applications:** The Food and Drug Administration (FDA) has approved **isoeugenol** as a flavoring agent for direct addition to food.

Physicochemical Properties

Understanding the physicochemical properties of **isoeugenol** is crucial for formulation development, stability testing, and safety assessments. Commercial **isoeugenol** is typically a mixture of (E)- and (Z)-isomers, with the more stable (E)-isomer being predominant.

Property	Value	References
Chemical Formula	C10H12O2	
Molecular Weight	164.20 g/mol	
Appearance	Pale yellow to pinkish oily liquid	
Odor	Sweet, spicy, clove-like, woody, floral	
Boiling Point	266 °C (511 °F) at 760 mmHg	
Density	Approximately 1.08 g/cm ³	
Vapor Pressure	0.003 mmHg @ 20°C	
Flash Point	112 °C (233.6 °F)	
Solubility in Water	810 mg/L	
Log P (Octanol/Water)	2.65	
Odor Threshold	100 ppb (0.00001%)	

Regulatory and Safety Considerations

Isoeugenol is a well-known skin sensitizer and is subject to restrictions by the International Fragrance Association (IFRA). It is classified as an allergen under European regulations. Adherence to these regulations is mandatory to ensure consumer safety.

IFRA Standards: The use of **isoeugenol** in finished products is restricted. For example, in the IFRA 51st amendment, the permitted amount in a Category 4 product (e.g., fine fragrance) is 0.11%. For detailed and up-to-date restriction levels across all product categories, it is imperative to consult the latest IFRA Standards.

Safety Data Sheet (SDS) Information: **Isoeugenol** may be harmful if swallowed or in contact with skin, and can cause skin and eye irritation, as well as allergic skin reactions and respiratory irritation. Appropriate personal protective equipment (PPE), such as gloves and eye protection, should be worn when handling the neat material.

Experimental Protocols

Purity and Identity Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the analysis of **isoeugenol** purity and the identification of its isomers.

Objective: To determine the percentage purity of **isoeugenol** and identify the (E)- and (Z)-isomers.

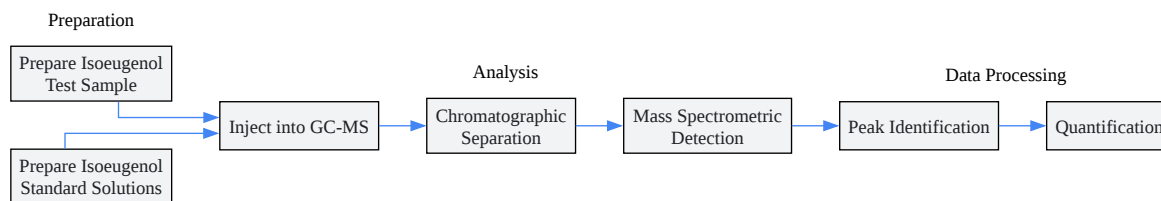
Materials and Equipment:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., HP-5MS)
- Helium (carrier gas)
- **Isoeugenol** standard
- Solvent (e.g., hexane or ethanol)

- Volumetric flasks and pipettes
- Autosampler vials

Protocol:

- Standard Preparation: Prepare a stock solution of **isoeugenol** standard in the chosen solvent at a known concentration (e.g., 1000 µg/mL). Create a series of calibration standards by diluting the stock solution.
- Sample Preparation: Accurately weigh a sample of the **isoeugenol** to be tested and dissolve it in the solvent to a known concentration.
- GC-MS Conditions:
 - Injector Temperature: 250°C
 - Injection Volume: 1 µL (split or splitless injection can be used)
 - Carrier Gas Flow: Helium at a constant flow (e.g., 1.0 mL/min)
 - Oven Temperature Program: Start at a suitable initial temperature (e.g., 80°C), hold for 1-2 minutes, then ramp up to a final temperature (e.g., 280-300°C) at a rate of 10-30°C/min. Hold at the final temperature for a few minutes.
 - MS Conditions: Operate in electron ionization (EI) mode. Set the mass range to scan from m/z 40 to 400.
- Data Analysis:
 - Identify the peaks corresponding to the (E)- and (Z)-isomers of **isoeugenol** by comparing their retention times and mass spectra to the standard and library data.
 - Quantify the amount of each isomer and any impurities by integrating the peak areas and comparing them to the calibration curve.



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GC-MS Analysis Workflow

Stability Testing in a Fragrance Formulation

This protocol describes an accelerated stability test to evaluate the performance of **isoeugenol** in a typical hydroalcoholic fragrance base.

Objective: To assess the color and odor stability of a fragrance formulation containing **isoeugenol** under accelerated aging conditions.

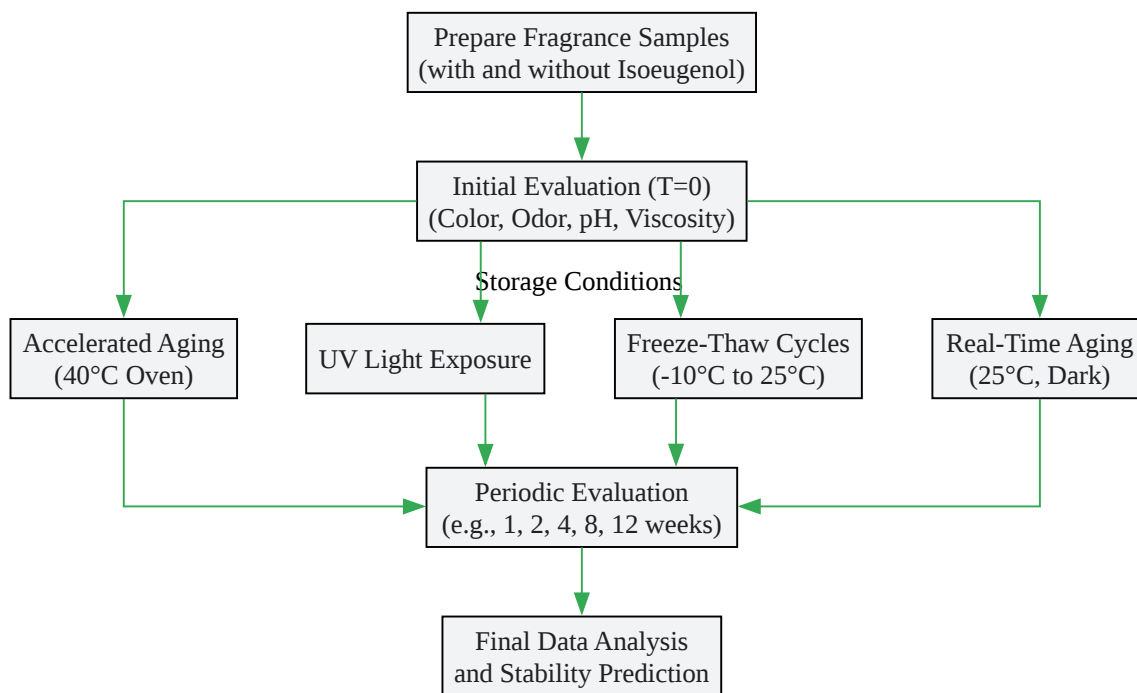
Materials and Equipment:

- Finished fragrance formulation containing **isoeugenol**
- Control fragrance formulation without **isoeugenol**
- Clear and amber glass bottles
- Oven capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- UV light chamber
- Refrigerator/freezer for freeze-thaw cycles (-10°C)
- pH meter, viscometer (optional)

- Trained olfactory panel

Protocol:

- Sample Preparation: Prepare the fragrance formulation with **isoeugenol** and the control. Fill samples into both clear and amber glass bottles.
- Initial Evaluation (Time 0): Evaluate all samples for their initial color, clarity, and odor profile. Record pH and viscosity if applicable.
- Storage Conditions:
 - Accelerated Aging (Heat): Place samples in an oven at 40°C.
 - Light Exposure: Place samples in a UV light chamber.
 - Freeze-Thaw Cycling: Subject samples to three cycles of 24 hours at -10°C followed by 24 hours at room temperature (25°C).
 - Real-Time Aging: Store samples at room temperature (25°C) in the dark.
- Evaluation Intervals: Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks for accelerated testing).
- Evaluation Parameters:
 - Color and Clarity: Visually inspect for any changes in color or the formation of precipitates.
 - Odor: A trained panel should evaluate the odor profile compared to the initial sample and the real-time aged sample. Note any changes in character, intensity, or the appearance of off-notes.
 - pH and Viscosity: Measure any changes in these parameters if relevant to the formulation.
- Data Analysis: Compare the results from the different storage conditions to predict the long-term stability of the fragrance. Note that discoloration is a known issue with **isoeugenol**, especially in soap.



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Fragrance Stability Testing Workflow

Dermal Sensitization Potential: Murine Local Lymph Node Assay (LLNA)

The LLNA is an in vivo method to assess the skin sensitization potential of a substance. This is a specialized toxicological assay that must be conducted in a certified laboratory following established guidelines (e.g., OECD 429).

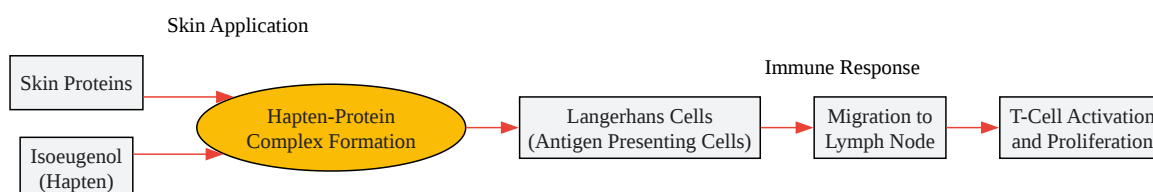
Objective: To determine the skin sensitization potential of **isoeugenol** and establish the concentration required to elicit a threefold increase in lymphocyte proliferation (EC3 value).

Principle: The assay measures the proliferation of lymphocytes in the auricular lymph nodes draining the site of application of the test substance. A substance is classified as a sensitizer if

it induces a stimulation index (SI) of three or greater compared to a vehicle control.

Brief Methodology:

- **Animal Model:** Typically, female CBA/J mice are used.
- **Dose Formulation:** **Isoeugenol** is dissolved in a suitable vehicle (e.g., acetone/olive oil) at various concentrations.
- **Application:** A defined volume of the test substance or vehicle control is applied to the dorsum of each ear for three consecutive days.
- **Proliferation Measurement:** On day 5, mice are injected intravenously with a solution containing a marker for DNA synthesis (historically 3H-methyl thymidine, now more commonly 5-bromo-2'-deoxyuridine - BrdU).
- **Lymph Node Excision:** On day 6, the draining auricular lymph nodes are excised and a single-cell suspension is prepared.
- **Measurement and Analysis:** The incorporation of the marker is measured (e.g., by scintillation counting for radioactivity or ELISA for BrdU). The stimulation index (SI) is calculated for each dose group by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group.
- **EC3 Calculation:** The EC3 value is interpolated from the dose-response curve as the concentration that induces an SI of 3.



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